

Application Note: Preparation and Handling of SiR-PEG4-Maleimide Stock Solutions

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Compound of Interest

Compound Name: SiR-PEG4-Maleimide

Cat. No.: B12368371

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Abstract

This technical guide details the rigorous preparation of Silicon Rhodamine-PEG4-Maleimide (SiR-PEG4-Mal) stock solutions. **SiR-PEG4-Maleimide** is a fluorogenic, far-red, cell-permeable probe utilized for the specific labeling of cysteine-containing proteins in live-cell nanoscopy (STED/SIM). While the PEG4 linker enhances aqueous solubility during labeling, the maleimide moiety is inherently susceptible to hydrolysis. This protocol establishes a "Zero-Moisture" workflow using anhydrous DMSO to maximize probe stability and conjugation efficiency.

Scientific Mechanism & Rationale

The Fluorogenic Nature of SiR

Unlike conventional fluorophores (e.g., Alexa Fluor 647), SiR exists in equilibrium between a non-fluorescent spirolactone (closed) state and a fluorescent zwitterionic (open) state.

- **Significance:** In polar solvents (like PBS) or when conjugated to a protein, the equilibrium shifts to the fluorescent open state. This "turn-on" effect reduces background noise, often eliminating the need for washing steps.

The Maleimide-Hydrolysis Competition

The maleimide group reacts specifically with thiol groups (-SH) via a Michael addition to form a stable thiosuccinimide linkage. However, a competing reaction exists: Hydrolysis.

- Mechanism: Water attacks the maleimide ring, opening it to form maleamic acid. Maleamic acid is non-reactive toward thiols.
- Critical Implication: Even trace moisture in DMSO stock solutions can deactivate a significant percentage of the probe before it ever reaches the biological sample.

Why Anhydrous DMSO?

Standard laboratory-grade DMSO is hygroscopic and can contain 0.1–1% water. For maleimides, this is sufficient to cause degradation over time. This protocol strictly mandates Anhydrous DMSO (≥99.9%, water <50 ppm) packed under inert gas.

Physical & Chemical Properties^{[1][2][3][4][5]}

Property	Value	Notes
Molecule Name	SiR-PEG4-Maleimide	PEG4 linker improves solubility/reduces aggregation
Excitation Max ()	652 nm	Compatible with Cy5 filter sets
Emission Max ()	674 nm	Far-red window (low phototoxicity)
Extinction Coefficient ()		Measured in MeOH or PBS + SDS
Solubility	DMSO, DMF	Insoluble in water for stock preparation
Reactive Group	Maleimide	Targets reduced thiols (Cysteine)
Storage (Solid)	-20°C or -80°C	Protect from light and moisture

Critical Reagents & Equipment

- **SiR-PEG4-Maleimide:** (e.g., Spirochrome, Cytoskeleton, or equivalent).
- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%, packaged in Septum-sealed bottles (e.g., Sigma-Aldrich #276855).
 - Warning: Do not use DMSO that has been opened and stored without desiccants for >1 month.
- Inert Gas: Argon or Nitrogen gun (optional but recommended).
- Vessels: Amber microcentrifuge tubes (light protection) or foil-wrapped tubes.
- Spectrophotometer: NanoDrop or standard cuvette system (for QC).

Detailed Protocol: Stock Solution Preparation

Phase 1: Environmental Equilibration (CRITICAL)

- Objective: Prevent condensation of atmospheric water vapor inside the cold vial.
- Step: Remove the product vial from the freezer (-20°C). Place it in a desiccator or on the benchtop protected from light.
- Duration: Allow to warm to Room Temperature (RT) for at least 30–60 minutes.
 - Caution: DO NOT open the vial while it is cold.^[1] Condensation will instantly deactivate the maleimide.

Phase 2: Solvation

- Objective: Create a high-concentration stock (typically 1–10 mM).
- Calculation:
 - Note: Check the specific Molecular Weight (MW) on the vial label, as the counter-ion or specific PEG chain length may vary slightly by batch.

- Action:
 - Using a fresh tip, add the calculated volume of Anhydrous DMSO to the vial.
 - Vortex vigorously for 30 seconds.
 - Centrifuge briefly (10,000 x g, 10 sec) to collect solution at the bottom.
 - Visually inspect: The solution should be a deep blue/cyan color and free of particulates.

Phase 3: Quality Control (Self-Validating Step)

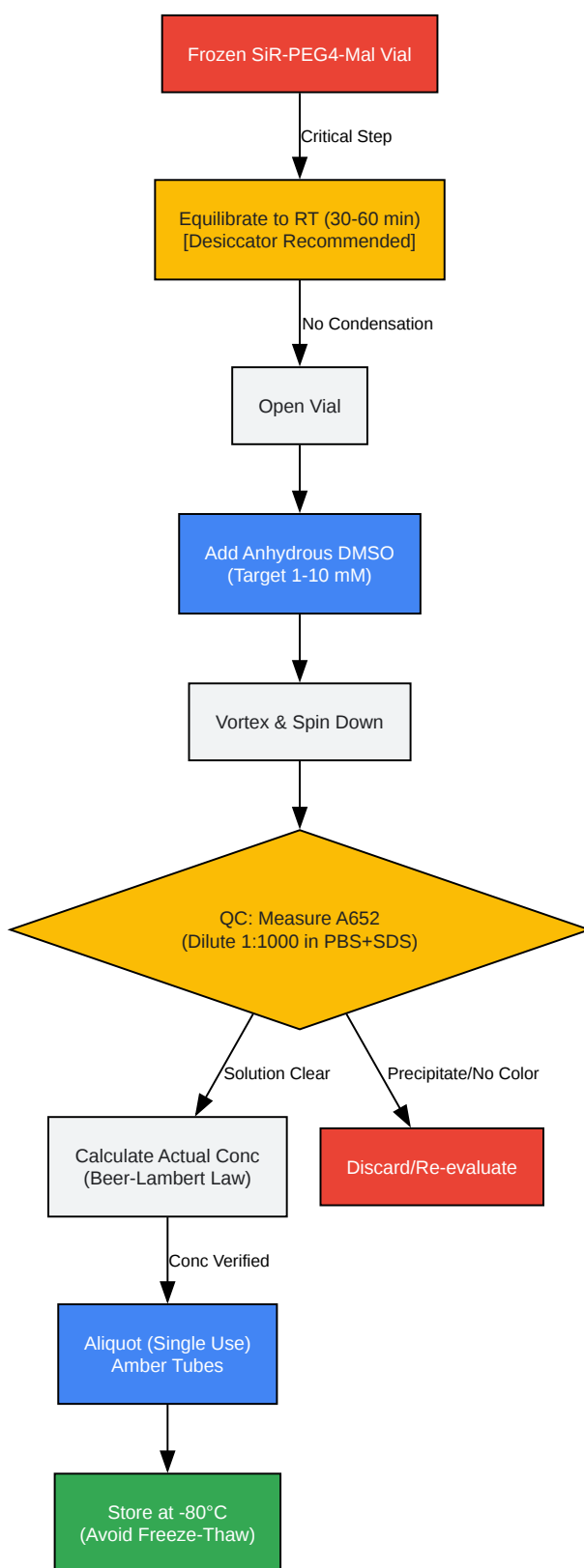
- Objective: Verify the actual concentration using the Beer-Lambert Law ().
- Method:
 - Dilute a small aliquot (e.g., 1 L) of the stock 1:100 or 1:1000 into Methanol or PBS + 0.1% SDS.
 - Note: SDS is added to ensure the SiR is in the "open" (absorbing) state if measuring in aqueous buffer.
 - Measure Absorbance at 652 nm ().
 - Calculate actual concentration:

Phase 4: Aliquoting & Storage

- Objective: Eliminate freeze-thaw cycles.
- Action:
 - Dispense the stock solution into small aliquots (e.g., 5–10 L) in amber tubes.

- (Optional) Overlay with Argon gas before closing.
- Storage: Store at -80°C (preferred) or -20°C.
- Shelf Life: Stable for 6–12 months if kept anhydrous. Discard aliquots after opening/thawing; do not refreeze.

Workflow Visualization



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Figure 1: Critical workflow for the preparation of moisture-sensitive SiR-Maleimide probes. Yellow nodes indicate decision/caution points.

Troubleshooting & FAQs

Issue: Precipitation upon adding DMSO

- Cause: The DMSO may contain water, or the concentration is too high (>10 mM).
- Solution: Ensure DMSO is anhydrous. Sonicate the vial in a water bath (RT) for 5 minutes. If particles persist, centrifuge and use the supernatant, but recalculate concentration via absorbance.

Issue: Low labeling efficiency

- Cause: Hydrolysis of the maleimide group due to improper storage or wet DMSO.
- Validation: Perform a "labeling check" using a known thiol-standard (e.g., reduced Glutathione) followed by HPLC or TLC, though this is often impractical. The best prevention is strictly adhering to the single-use aliquot rule.

Issue: No Fluorescence in Buffer

- Cause: SiR is in the "closed" spirolactone state.
- Solution: This is normal for SiR in plain aqueous buffers. Fluorescence activates upon binding to the target protein (hydrophobic environment) or by adding 0.1% SDS for QC measurements.

References

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